

Enofelast Formulation for Preclinical Research: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

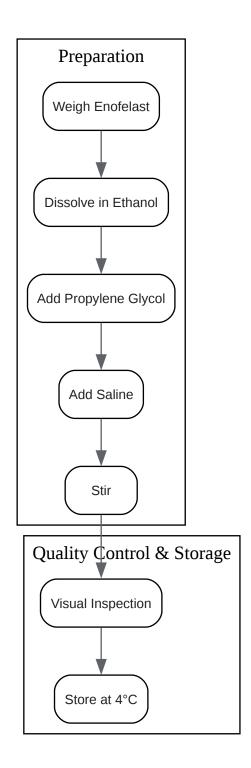
Enofelast, also known as BI-L-239, is a potent and selective inhibitor of 5-lipoxygenase (5-LO), a key enzyme in the biosynthesis of leukotrienes.[1] Leukotrienes are pro-inflammatory lipid mediators implicated in the pathophysiology of various inflammatory diseases, most notably asthma. As a 5-LO inhibitor, **Enofelast** effectively blocks the production of leukotrienes, making it a valuable tool for preclinical research aimed at understanding the role of these mediators in disease and for the development of novel anti-inflammatory therapies.

This document provides detailed application notes and protocols for the formulation of **Enofelast** for preclinical research, with a focus on its application in animal models of asthma. Due to its poor aqueous solubility, specific formulation strategies are required to ensure adequate bioavailability for both in vivo and in vitro studies.

Mechanism of Action: 5-Lipoxygenase Inhibition

Enofelast exerts its pharmacological effect by inhibiting the 5-lipoxygenase enzyme. This enzyme catalyzes the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), the precursor to all leukotrienes. By blocking this initial step, **Enofelast** effectively shuts down the entire leukotriene biosynthetic pathway.

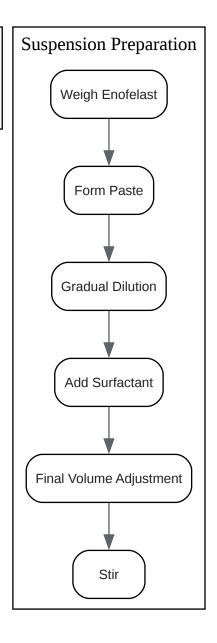






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References



- 1. The role of 5-lipoxygenase products in preclinical models of asthma PubMed [pubmed.ncbi.nlm.nih.gov]
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